

Application Note and Protocol for the Quantification of [2-(Allyloxy)phenyl]methanol

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Compound of Interest

Compound Name: [2-(Allyloxy)phenyl]methanol

CAS No.: 26906-01-4

Cat. No.: B1279152

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This document provides a detailed guide for the quantitative analysis of **[2-(Allyloxy)phenyl]methanol** in various sample matrices. The primary method detailed is High-Performance Liquid Chromatography (HPLC) with UV detection, a robust and widely accessible technique for compounds containing a chromophore. An alternative method using Gas Chromatography with Flame Ionization Detection (GC-FID) is also presented for instances where volatility and thermal stability of the analyte are suitable.

Introduction

[2-(Allyloxy)phenyl]methanol is an organic compound that may be used as an intermediate in the synthesis of pharmaceuticals and other fine chemicals. Accurate quantification of this analyte is crucial for process monitoring, quality control of starting materials, and stability testing of intermediates and final products. This application note describes validated methodologies for the determination of **[2-(Allyloxy)phenyl]methanol**, ensuring high accuracy, precision, and reliability of results.

Analytical Methods Overview

Two primary analytical techniques are proposed for the quantification of **[2-(Allyloxy)phenyl]methanol**:

- **High-Performance Liquid Chromatography with UV Detection (HPLC-UV):** This is the recommended method due to the presence of a phenyl group in the analyte, which acts as a chromophore, allowing for sensitive UV detection. Reversed-phase chromatography provides excellent separation from potential impurities.
- **Gas Chromatography with Flame Ionization Detection (GC-FID):** This method is suitable for volatile and thermally stable compounds. It offers high resolution and sensitivity for organic molecules.

The choice between these methods may depend on the sample matrix, available instrumentation, and the specific requirements of the analysis.

High-Performance Liquid Chromatography (HPLC-UV) Method

Principle

The HPLC method separates **[2-(Allyloxy)phenyl]methanol** from other components in a sample mixture based on its partitioning between a nonpolar stationary phase (C18 column) and a polar mobile phase. The analyte is detected and quantified by its absorbance of ultraviolet (UV) light at a specific wavelength.

Experimental Protocol

3.2.1. Instrumentation and Materials

- HPLC system with a pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- HPLC grade acetonitrile, methanol, and water.
- Analytical balance.
- Volumetric flasks and pipettes.

- Syringe filters (0.45 μm).

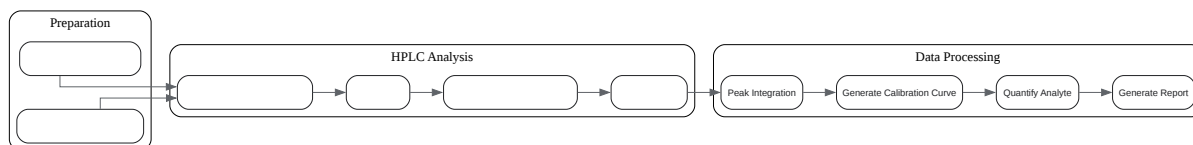
3.2.2. Chromatographic Conditions

Parameter	Condition
Stationary Phase	C18, 250 mm x 4.6 mm, 5 μm
Mobile Phase	Acetonitrile : Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	272 nm
Injection Volume	10 μL
Run Time	10 minutes

3.2.3. Preparation of Solutions

- Standard Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 100 mg of **[2-(Allyloxy)phenyl]methanol** reference standard and dissolve it in 100 mL of mobile phase.
- Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$) by diluting the stock solution with the mobile phase.
- Sample Preparation: Accurately weigh a known amount of the sample and dissolve it in a suitable solvent. Dilute with the mobile phase to a final concentration within the calibration range. Filter the final solution through a 0.45 μm syringe filter before injection.

3.2.4. Analysis Workflow



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Caption: Workflow for the HPLC analysis of **[2-(Allyloxy)phenyl]methanol**.

Method Validation Summary

The following table summarizes the typical performance characteristics of the validated HPLC-UV method.

Validation Parameter	Result
Linearity (R^2)	> 0.999
Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	0.3 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.0 - 102.0%
Precision (%RSD)	< 2.0%
Specificity	No interference from blank and placebo

Gas Chromatography (GC-FID) Method Principle

This method is applicable if **[2-(Allyloxy)phenyl]methanol** is sufficiently volatile and thermally stable. The sample is vaporized and separated on a capillary column. The analyte is detected by a Flame Ionization Detector (FID), which generates a signal proportional to the amount of carbon atoms in the analyte.

Experimental Protocol

4.2.1. Instrumentation and Materials

- Gas chromatograph with a split/splitless injector and Flame Ionization Detector (FID).
- Capillary column (e.g., DB-5, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- High purity helium or nitrogen as carrier gas.
- HPLC grade solvents for sample preparation (e.g., methanol, dichloromethane).
- Analytical balance.
- Volumetric flasks and pipettes.

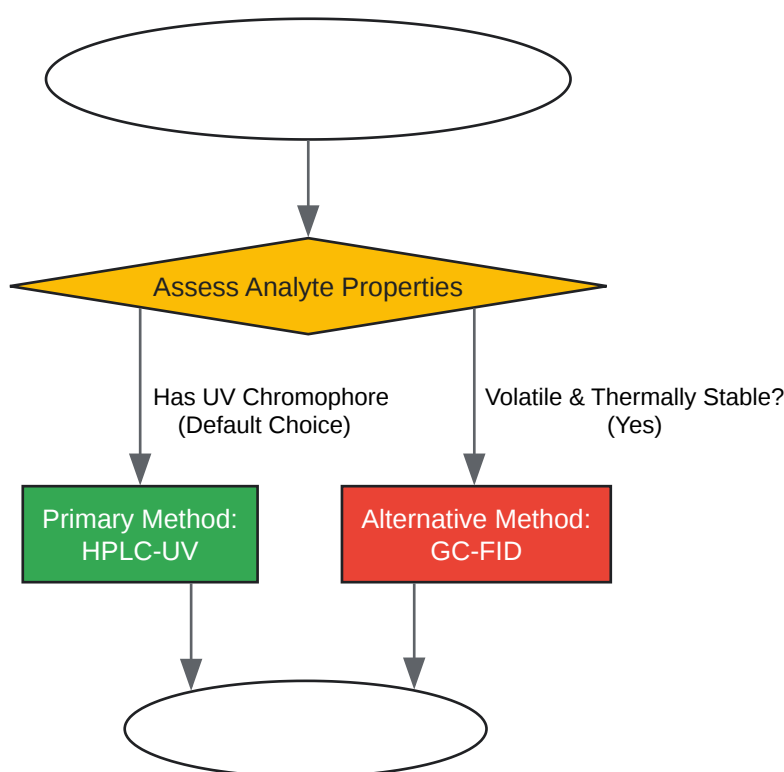
4.2.2. Chromatographic Conditions

Parameter	Condition
Column	DB-5 (or equivalent), 30 m x 0.25 mm, 0.25 µm
Injector Temperature	250°C
Detector Temperature	280°C
Oven Temperature Program	Initial: 100°C (hold 2 min), Ramp: 10°C/min to 250°C (hold 5 min)
Carrier Gas	Helium at 1.0 mL/min
Injection Volume	1 µL (Split ratio 20:1)

4.2.3. Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **[2-(Allyloxy)phenyl]methanol** reference standard and dissolve it in 100 mL of a suitable solvent like methanol.
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution with the same solvent.
- Sample Preparation: Dissolve a known amount of the sample in the chosen solvent to achieve a concentration within the calibration range.

4.2.4. Logical Decision Workflow for Method Selection



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Caption: Decision workflow for selecting the appropriate analytical method.

Method Validation Summary

The following table summarizes the typical performance characteristics of the validated GC-FID method.

Validation Parameter	Result
Linearity (R^2)	> 0.998
Range	5 - 200 $\mu\text{g/mL}$
Limit of Detection (LOD)	1 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	5 $\mu\text{g/mL}$
Accuracy (% Recovery)	97.0 - 103.0%
Precision (%RSD)	< 3.0%
Specificity	High (based on retention time)

Data Presentation and Comparison

The following table provides a direct comparison of the key quantitative parameters for the proposed HPLC-UV and GC-FID methods.

Parameter	HPLC-UV	GC-FID
Linearity (R^2)	> 0.999	> 0.998
Range ($\mu\text{g/mL}$)	1 - 100	5 - 200
LOD ($\mu\text{g/mL}$)	0.3	1
LOQ ($\mu\text{g/mL}$)	1	5
Accuracy (% Recovery)	98.0 - 102.0	97.0 - 103.0
Precision (%RSD)	< 2.0	< 3.0

Conclusion

Both HPLC-UV and GC-FID methods can be effectively used for the quantification of **[2-(Allyloxy)phenyl]methanol**. The HPLC-UV method is generally preferred due to its wider applicability to non-volatile and thermally labile compounds and the strong UV absorbance of the analyte. The choice of method should be based on the specific application, sample matrix,

and available resources. Both methods, when properly validated, will provide accurate and reliable results for quality control and research purposes.

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